

Application Notes: 5-TAMRA Azide in Quantitative Proteomics and Metabolic Labeling

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Compound of Interest		
Compound Name:	TAMRA azide, 5-isomer	
Cat. No.:	B7909776	Get Quote

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Introduction

5-TAMRA (Tetramethylrhodamine) azide is a fluorescent probe widely used in biological research for the detection and quantification of biomolecules. Its azide functional group allows for its attachment to alkyne-modified molecules via copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC) or strain-promoted alkyne-azide cycloaddition (SPAAC), commonly known as "click chemistry."[1] This bioorthogonal reaction is highly specific and efficient, enabling the labeling of target molecules in complex biological samples with minimal background.[1][2]

In the realms of quantitative proteomics and metabolic labeling, 5-TAMRA azide serves as a powerful tool for visualizing and quantifying proteins and other biomolecules that have been metabolically or enzymatically tagged with an alkyne group.[3][4] This approach allows for the study of various cellular processes, including protein synthesis, post-translational modifications (PTMs), and protein-protein interactions.[4][5][6] The bright fluorescence of the TAMRA fluorophore facilitates sensitive detection through methods like in-gel fluorescence scanning and fluorescence microscopy.[3][7]

Key Applications

 Visualization and Quantification of Newly Synthesized Proteins: Metabolic labeling with alkyne-containing amino acid analogs, followed by click chemistry with 5-TAMRA azide,



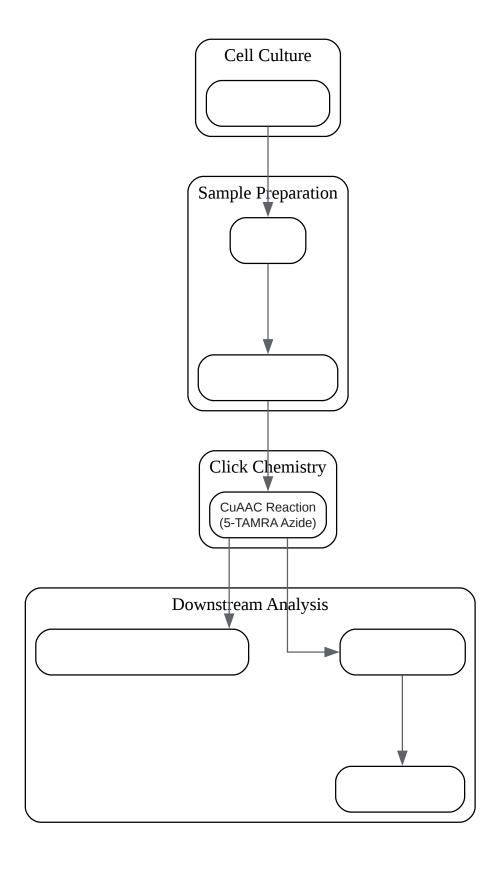
enables the visualization and quantification of nascent proteins.[1]

- Analysis of Post-Translational Modifications (PTMs): Alkyne-modified metabolic precursors for PTMs like glycosylation or fatty acylation can be incorporated into proteins and subsequently labeled with 5-TAMRA azide for detection and analysis.[4]
- Activity-Based Protein Profiling (ABPP): ABPP probes containing an alkyne handle can be used to covalently label active enzymes in a proteome. Subsequent reaction with 5-TAMRA azide allows for the fluorescent detection and identification of these active enzymes.[8][9]
- Protein-Protein Interaction Studies: Photoaffinity labeling probes with clickable alkyne groups
 can be used to capture interacting proteins in living cells.[5][10] The captured proteins can
 then be tagged with 5-TAMRA azide for visualization.[5]

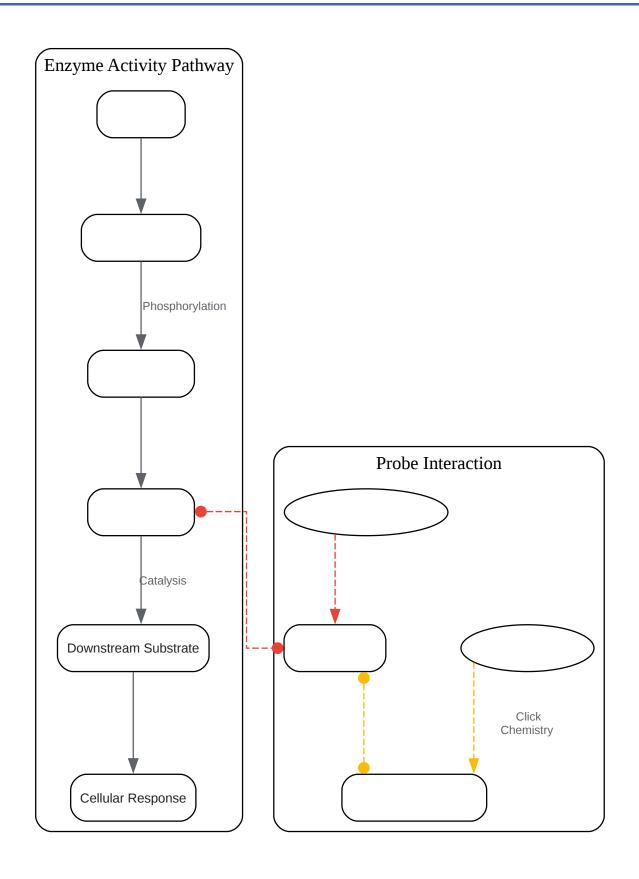
Experimental Workflows and Protocols General Workflow for Metabolic Labeling and Detection

A typical workflow involves the metabolic incorporation of an alkyne-tagged precursor into biomolecules, followed by cell lysis, click chemistry with 5-TAMRA azide, and downstream analysis.









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